

Personal protective equipment for handling Ethoxytrimethylsilane

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Compound of Interest

Compound Name: Ethoxytrimethylsilane

Cat. No.: B156612

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Essential Safety and Handling Guide for Ethoxytrimethylsilane

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Ethoxytrimethylsilane**, tailored for laboratory professionals in research and drug development.

Hazard Identification and Personal Protective Equipment (PPE)

Ethoxytrimethylsilane is a highly flammable liquid and vapor that can cause serious eye and skin irritation, as well as respiratory tract irritation.[1][2][3] It is also moisture-sensitive.[2] Adherence to strict safety protocols is mandatory to mitigate risks.

Minimum Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield is recommended when there is a risk of splashing.[1][2]	Protects against splashes and vapors that can cause serious eye irritation or damage.[1][2]
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of after contamination.[3][4][5]	Prevents skin contact which can cause irritation.[1][2]
Body Protection	Chemical-resistant laboratory coat. For larger quantities or increased splash risk, chemical-resistant coveralls or an apron may be necessary.[1][6]	Protects skin from accidental contact and spills.[1]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood, is required.[1] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter (e.g., ABEK (EN14387)) must be used.	Protects against inhalation of vapors which can cause respiratory tract irritation and central nervous system depression.[1]

Chemical Properties and Storage

Proper storage and an understanding of the chemical's properties are crucial for safety.

Property	Value
CAS Number	1825-62-3
Molecular Formula	C ₅ H ₁₄ OSi[3]
Boiling Point	75-76 °C
Flash Point	-18 °C to -19.5 °C (closed cup)[1]
Density	0.757 g/mL at 25 °C
Vapor Pressure	533 hPa at 56 °C[3]

Storage Requirements:

- Store in a cool, dry, well-ventilated area away from sources of ignition.[1]
- Keep containers tightly closed to prevent moisture contact.[1][3]
- Store in a flammables-area.[1]
- Ground and bond containers when transferring material to prevent static discharge.[1]
- Incompatible with acids and peroxides.[2]

Standard Operating Procedures

Handling:

- Ensure a safety shower and eyewash station are readily accessible.[1]
- Work exclusively in a well-ventilated chemical fume hood.[1]
- Use spark-proof tools and explosion-proof equipment.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Do not breathe vapors.[3]
- Keep away from heat, sparks, and open flames.[1]

- Take precautionary measures against static discharge.[\[3\]](#)

Disposal:

- Dispose of waste in accordance with all federal, state, and local regulations.[\[1\]](#)
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Do not dispose of it in drains.[\[3\]](#)
- Surplus and non-recyclable solutions should be handled by a licensed disposal company.[\[3\]](#)
- Empty containers may retain product residue and should be handled as hazardous waste.[\[1\]](#)

Emergency Procedures

First Aid:

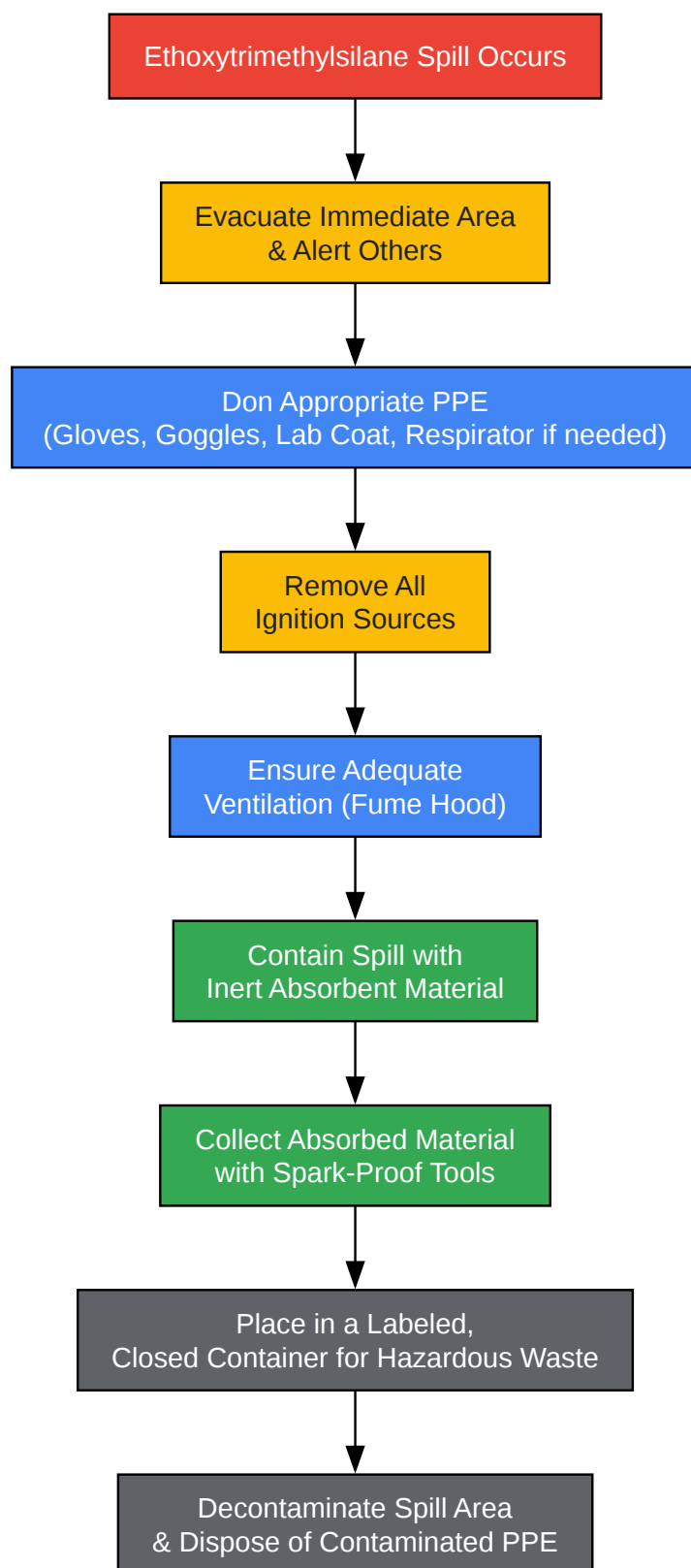
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Spill Response:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[\[1\]](#)

- Ensure adequate ventilation.[1]
- Wear appropriate PPE as outlined in Section 1.
- Contain the spill using inert, non-combustible absorbent material (e.g., sand, vermiculite, diatomaceous earth).[3] Do not use combustible materials like sawdust.
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[1]
- Do not allow the spill to enter drains or waterways.[3]

Workflow for Handling an Ethoxytrimethylsilane Spill



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Caption: Workflow for a safe response to an **Ethoxytrimethylsilane** spill.

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